

Application Notes and Protocols for Water Hardness Testing

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Compound of Interest

Compound Name: Glycine cresol red

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Topic: Complexometric Titration Method for Total Water Hardness Determination

Note on the Glycine-Cresol Red Method: While **Glycine Cresol Red** is recognized as a complexometric indicator that forms colored complexes with certain metal ions, a standardized and widely documented protocol for its specific use in the determination of total water hardness (Calcium and Magnesium) is not readily available in scientific literature.[1][2] For researchers, scientists, and professionals in drug development requiring validated and reproducible methods, the following application note details the universally accepted standard method for this purpose: Complexometric EDTA Titration.

Application Note: Determination of Total Water Hardness by Complexometric EDTA Titration

Introduction

Water hardness is a critical quality parameter in pharmaceutical manufacturing, research laboratories, and drug development processes. It is primarily caused by the presence of dissolved divalent cations, mainly calcium (Ca^{2+}) and magnesium (Mg^{2+}). High water hardness can lead to the precipitation of salts, formation of scale on equipment, and interference with the action of soaps and detergents.[2][3][4] Therefore, accurate measurement of total water hardness is essential for process control and quality assurance.

The most common and reliable method for determining total water hardness is through complexometric titration using Ethylenediaminetetraacetic acid (EDTA).[3] EDTA is a

hexadentate ligand that forms stable, colorless, 1:1 complexes with Ca^{2+} and Mg^{2+} ions. The endpoint of the titration is detected using a metallochromic indicator, such as Eriochrome Black T (EBT), which changes color when the metal ions are completely sequestered by EDTA.

Principle of the Method

The determination of total water hardness by EDTA titration is based on the following chemical reactions:

- **Buffering:** The water sample is first buffered to a pH of approximately 10. This is crucial because the stability of the metal-EDTA complexes and the color change of the indicator are pH-dependent. An ammonia buffer ($\text{NH}_3/\text{NH}_4\text{Cl}$) is typically used. At this pH, both Ca^{2+} and Mg^{2+} will be in a form suitable for complexation.
- **Indicator Complexation:** A small amount of a metallochromic indicator, such as Eriochrome Black T (EBT), is added to the sample. EBT forms a wine-red colored complex with a portion of the Mg^{2+} and Ca^{2+} ions present in the water.
 - $\text{Mg}^{2+} + \text{EBT} \rightarrow [\text{Mg-EBT}]$ (wine-red)
- **Titration with EDTA:** The sample is then titrated with a standardized solution of the disodium salt of EDTA ($\text{Na}_2\text{H}_2\text{Y}$). EDTA first reacts with the free Ca^{2+} and Mg^{2+} ions in the solution. Subsequently, it displaces the EBT from the metal-indicator complex due to the formation of a more stable metal-EDTA complex.
 - $\text{Ca}^{2+} + \text{H}_2\text{Y}^{2-} \rightarrow [\text{CaY}]^{2-} + 2\text{H}^+$
 - $\text{Mg}^{2+} + \text{H}_2\text{Y}^{2-} \rightarrow [\text{MgY}]^{2-} + 2\text{H}^+$
 - $[\text{Mg-EBT}]$ (wine-red) + $\text{H}_2\text{Y}^{2-} \rightarrow [\text{MgY}]^{2-}$ (colorless) + H-EBT^{2-} (blue) + H^+
- **Endpoint Detection:** The endpoint of the titration is reached when all the Ca^{2+} and Mg^{2+} ions have been complexed by EDTA. At this point, the indicator is released in its free form, causing a sharp color change from wine-red to a distinct blue.

Data Presentation

The total hardness of water is typically expressed in terms of calcium carbonate (CaCO_3) equivalents in milligrams per liter (mg/L).

Table 1: Water Hardness Classification

| Hardness Range (mg/L as CaCO_3) | Classification |
|---|-----------------|
| 0 - 75 | Soft |
| 76 - 150 | Moderately Hard |
| 151 - 300 | Hard |
| > 300 | Very Hard |

This classification provides a general guideline for interpreting water hardness results.^[5]

Table 2: Example Titration Data and Calculation

| Replicate | Sample Volume (mL) | Initial Burette Reading (mL) | Final Burette Reading (mL) | Volume of EDTA Used (mL) |
|-----------|--------------------|------------------------------|----------------------------|--------------------------|
| 1 | 50.0 | 0.10 | 15.20 | 15.10 |
| 2 | 50.0 | 15.20 | 30.25 | 15.05 |
| 3 | 50.0 | 30.25 | 45.35 | 15.10 |

| Average | | | | 15.08 |

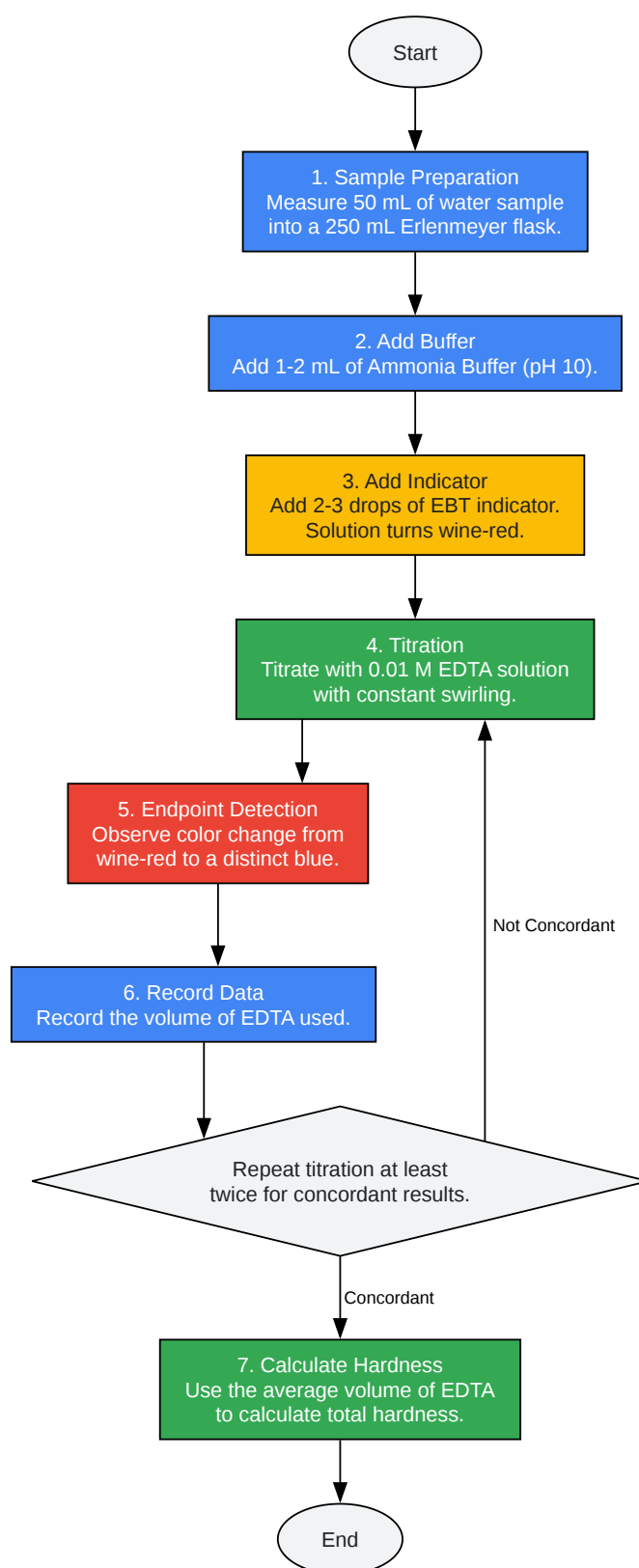
Calculation formula and example are provided in the protocol section.

Experimental Protocol: Total Water Hardness by EDTA Titration

Reagents and Equipment

- Standard EDTA Solution (0.01 M): Dissolve 3.723 g of disodium EDTA dihydrate in deionized water and dilute to 1000 mL in a volumetric flask.
- Ammonia Buffer Solution (pH 10): Dissolve 16.9 g of ammonium chloride (NH_4Cl) in 143 mL of concentrated ammonium hydroxide (NH_4OH). Add 1.25 g of the magnesium salt of EDTA and dilute to 250 mL with deionized water.
- Eriochrome Black T (EBT) Indicator: Dissolve 0.5 g of EBT in 100 g of triethanolamine or a suitable alcohol.
- Water Sample
- Burette (50 mL)
- Pipette (50 mL)
- Erlenmeyer Flask (250 mL)
- Graduated Cylinders
- Deionized Water

Experimental Workflow Diagram



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Caption: Workflow for Total Water Hardness Determination by EDTA Titration.

Step-by-Step Procedure

- **Sample Preparation:** Accurately pipette 50.0 mL of the water sample into a 250 mL Erlenmeyer flask.
- **Buffering:** Add 1-2 mL of the ammonia buffer solution to the flask and swirl to mix. This will adjust the pH to approximately 10.
- **Indicator Addition:** Add 2-3 drops of the EBT indicator solution. The solution should turn a distinct wine-red color, indicating the presence of Ca^{2+} and Mg^{2+} ions complexed with the indicator.
- **Titration:** Fill a burette with the standard 0.01 M EDTA solution and record the initial volume. Titrate the prepared water sample with the EDTA solution under constant swirling.
- **Endpoint:** The endpoint is reached when the color of the solution sharply changes from wine-red to a clear blue. There should be no reddish tinge remaining.
- **Data Recording:** Record the final burette volume. The volume of EDTA used is the final volume minus the initial volume.
- **Replicates:** Repeat the titration at least two more times to obtain concordant readings (volumes that agree within ± 0.1 mL).

Calculation of Total Hardness

The total hardness, expressed as mg/L of CaCO_3 , is calculated using the following formula:

$$\text{Total Hardness (mg/L as CaCO}_3\text{)} = (V_{\text{EDTA}} \times M_{\text{EDTA}} \times 100.09 \times 1000) / V_{\text{sample}}$$

Where:

- V_{EDTA} = Average volume of EDTA solution used in the titration (L)
- M_{EDTA} = Molarity of the EDTA solution (mol/L)
- 100.09 = Molar mass of CaCO_3 (g/mol)

- 1000 = Conversion factor from g to mg
- V_sample = Volume of the water sample used (L)

Example Calculation (using data from Table 2):

- V_EDTA = 15.08 mL = 0.01508 L
- M_EDTA = 0.01 mol/L
- V_sample = 50.0 mL = 0.050 L

Total Hardness = $(0.01508 \text{ L} \times 0.01 \text{ mol/L} \times 100.09 \text{ g/mol} \times 1000 \text{ mg/g}) / 0.050 \text{ L}$ Total Hardness $\approx 302 \text{ mg/L as CaCO}_3$

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